

# 1-Fmoc-4-piperidineacetic acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Fmoc-4-piperidineacetic acid

Cat. No.: B557874

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## In-Depth Technical Guide: 1-Fmoc-4-piperidineacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Fmoc-4-piperidineacetic acid**, a key building block in peptide synthesis and drug discovery.

## Core Molecular Data

**1-Fmoc-4-piperidineacetic acid** is a derivative of piperidineacetic acid featuring a fluorenylmethyloxycarbonyl (Fmoc) protecting group. This structure makes it a valuable reagent in solid-phase peptide synthesis (SPPS).

Property	Value	Source
Molecular Formula	C22H23NO4	[1][2]
Molecular Weight	365.42 g/mol	[1][2]
CAS Number	180181-05-9	[1]
Appearance	Grayish-white solid	[2]
Melting Point	135-138°C	[2]
Purity	≥99% (HPLC)	[1]
Storage	2-8°C	[2]

## Applications in Research and Drug Development

**1-Fmoc-4-piperidineacetic acid** and its derivatives are integral to several areas of advanced research:

- **Peptide Synthesis:** It serves as a fundamental building block in the synthesis of complex peptides for various therapeutic applications.[3][4][5] The Fmoc group provides a base-labile protecting group for the amine, allowing for sequential addition of amino acids in solid-phase peptide synthesis.[6][7]
- **Medicinal Chemistry:** This compound is utilized in the design and synthesis of novel bioactive molecules and pharmaceutical agents.[3][8] Its piperidine scaffold is a common motif in many centrally active drugs.
- **Bioconjugation:** It is employed in linking biomolecules, such as proteins and antibodies, to therapeutic agents or imaging agents to enhance drug delivery and targeting.[3][5][8]
- **Neuroscience Research:** Derivatives of 4-piperidineacetic acid are explored for their potential effects on neurotransmitter systems, aiding in the development of treatments for neurological and mental health conditions.[8][9]

## Experimental Protocols

The primary application of **1-Fmoc-4-piperidineacetic acid** is in Fmoc-based solid-phase peptide synthesis (SPPS). Below is a generalized protocol for the incorporation of this building block into a peptide chain.

Materials:

- **1-Fmoc-4-piperidineacetic acid**
- Appropriate solid support resin (e.g., Rink Amide resin, Wang resin)[[7](#)]
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine solution (20% in DMF)
- Coupling reagent (e.g., HBTU, HCTU, DCC/HOBt)[[6](#)][[10](#)]
- N,N-Diisopropylethylamine (DIPEA) or Collidine
- Cleavage cocktail (e.g., Trifluoroacetic acid-based)
- Diethyl ether

Procedure:

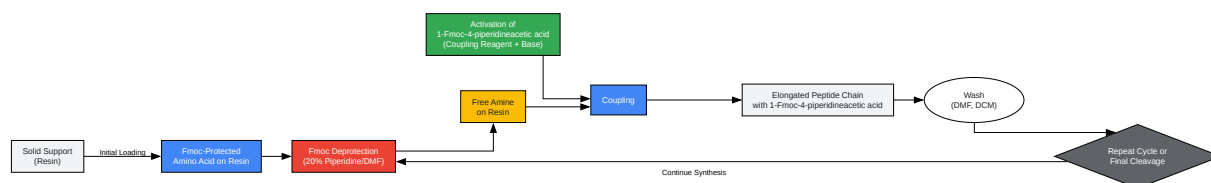
- Resin Swelling: Swell the resin in DMF or DCM for 30-60 minutes in a reaction vessel.[[10](#)]
- Fmoc Deprotection: Remove the Fmoc group from the resin-bound amino acid by treating with 20% piperidine in DMF for 5-20 minutes.[[7](#)][[10](#)] Wash the resin thoroughly with DMF.
- Amino Acid Activation: In a separate vessel, dissolve **1-Fmoc-4-piperidineacetic acid** and a coupling reagent (e.g., HBTU) in DMF. Add an activator base like DIPEA and allow to pre-activate for 1-2 minutes.[[10](#)]
- Coupling: Add the activated **1-Fmoc-4-piperidineacetic acid** solution to the deprotected resin. Agitate the mixture for 1-2 hours at room temperature to ensure complete coupling.[[10](#)]

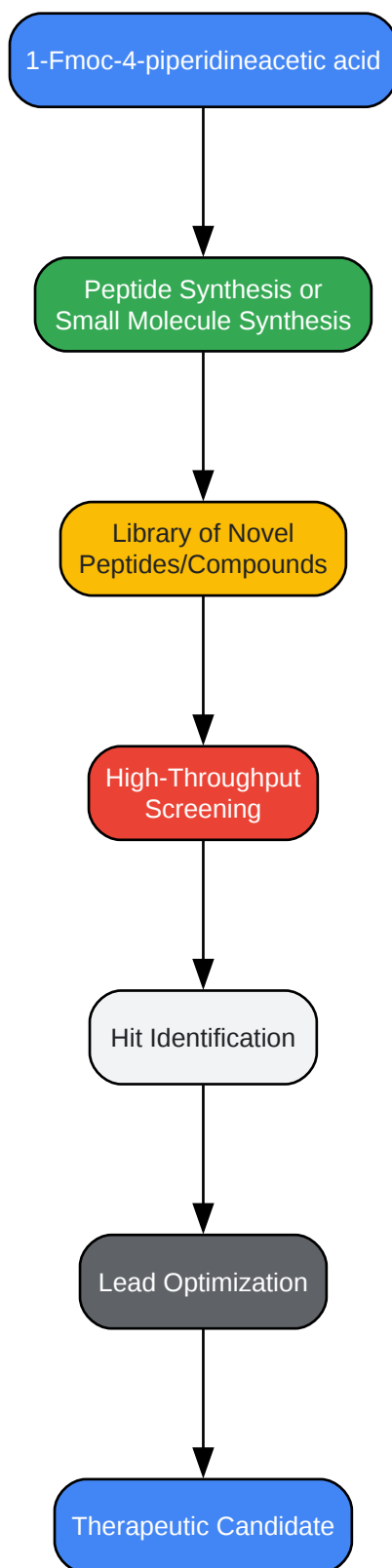
- **Washing:** Drain the coupling solution and wash the resin extensively with DMF and DCM to remove any unreacted reagents and byproducts.[\[10\]](#)
- **Repeat Cycle:** Repeat steps 2-5 for each subsequent amino acid to be added to the peptide chain.
- **Cleavage and Deprotection:** Once the peptide synthesis is complete, cleave the peptide from the resin and remove the side-chain protecting groups using a suitable cleavage cocktail (e.g., TFA/TIS/H<sub>2</sub>O).
- **Precipitation and Purification:** Precipitate the crude peptide in cold diethyl ether.[\[10\]](#) The final product is then purified using reverse-phase high-performance liquid chromatography (RP-HPLC).[\[10\]](#)

## Visualized Workflows and Pathways

### Solid-Phase Peptide Synthesis (SPPS) Workflow

This diagram illustrates the general workflow for incorporating **1-Fmoc-4-piperidineacetic acid** into a growing peptide chain using solid-phase synthesis.





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- To cite this document: BenchChem. [1-Fmoc-4-piperidineacetic acid molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b557874#1-fmoc-4-piperidineacetic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b557874#1-fmoc-4-piperidineacetic-acid-molecular-weight-and-formula)

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